An In-Depth Technical Guide to 2-Acetyl-4-butyramidophenol

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Compound of Interest

Compound Name:	*2-Acetyl-4-butyramidophenol*
CAS No.:	*40188-45-2*
Cat. No.:	*B194334*

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This guide provides a comprehensive technical overview of **2-Acetyl-4-butyramidophenol**, a molecule of significant interest in pharmaceutical development and metabolic research. We will delve into its fundamental properties, synthesis, and its critical role as both a synthetic intermediate and a major metabolite of the cardiovascular drug, acebutolol. This document is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this compound.

Introduction: Defining 2-Acetyl-4-butyramidophenol

2-Acetyl-4-butyramidophenol, also known by its IUPAC name N-(3-acetyl-4-hydroxyphenyl)butanamide, is a substituted phenol derivative.[1][2] Its significance in the scientific community stems primarily from two distinct yet interconnected roles:

- A Key Synthetic Intermediate: It is a crucial building block in the manufacturing of acebutolol, a widely used cardioselective beta-blocker for treating hypertension and arrhythmias.[3][4]
- A Major Metabolite: It is recognized as an impurity and a metabolite of acebutolol found in human urine, making it a critical reference standard for pharmacokinetic and toxicological

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studies.[5][6]

Understanding the chemistry and biology of this compound is therefore essential for optimizing the synthesis of its parent drug and for fully characterizing its safety and efficacy profile.

1.1 Nomenclature and Identifiers

To ensure clarity, it is important to be familiar with the various synonyms and identifiers for this compound.

Identifier	Value
IUPAC Name	N-(3-acetyl-4-hydroxyphenyl)butanamide[2]
CAS Number	40188-45-2[1][7]
Molecular Formula	C12H15NO3[8]
Synonyms	3'-Acetyl-4'-hydroxybutyranilide, 5'-Butyramido-2'-hydroxyacetophenone, Acebutolol Impurity C[1][9][10]
FDA UNII	14QJB65R4V[2]

Physicochemical and Spectral Properties

A thorough understanding of a molecule's physical and chemical properties is foundational for its application in synthesis and analysis.

2.1 Chemical Structure

2-Acetyl-4-butyramidophenol possesses a phenolic structure with both an acetyl group (-$COCH_3$) and a butyramide group (-$NHCO(CH_2)_2CH_3$) attached to the benzene ring.[1] This combination of functional groups dictates its solubility, reactivity, and potential for biological interactions.

2.2 Physical Properties

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The compound typically presents as a gray or white crystalline solid.[8] Its properties are summarized below.

Property	Value	Source(s)
Molar Mass	221.25 g/mol	[8][11]
Melting Point	120-126 °C	[7][8]
Density (Predicted)	1.192 g/cm³	[8][12]
Boiling Point (Predicted)	428 °C at 760 mmHg	[12]
Solubility	Soluble in organic solvents like ethanol and DMSO; less soluble in water.	[1][8]

2.3 Spectral Data

Characterization of **2-Acetyl-4-butyramidophenol** is routinely performed using standard analytical techniques. Gas chromatography-mass spectrometry (GC/MS) is a key method for its identification, particularly in metabolic studies.[5][13] The presence of distinct functional groups gives rise to a unique fragmentation pattern and retention time, allowing for its unambiguous detection in complex matrices like urine.

Synthesis and Manufacturing: From Precursors to a Key Intermediate

The synthesis of **2-Acetyl-4-butyramidophenol** is a critical step in the production of acebutolol. The primary challenge lies in the selective introduction of the acetyl group onto the phenol ring, a process often accomplished via the Fries rearrangement.

3.1 Overview of a Common Synthetic Route

A widely cited method involves a multi-step process starting from p-aminophenol.[3] This pathway is designed to be efficient and scalable, although it involves reactive intermediates and requires careful control of reaction conditions. The causality behind this specific pathway is

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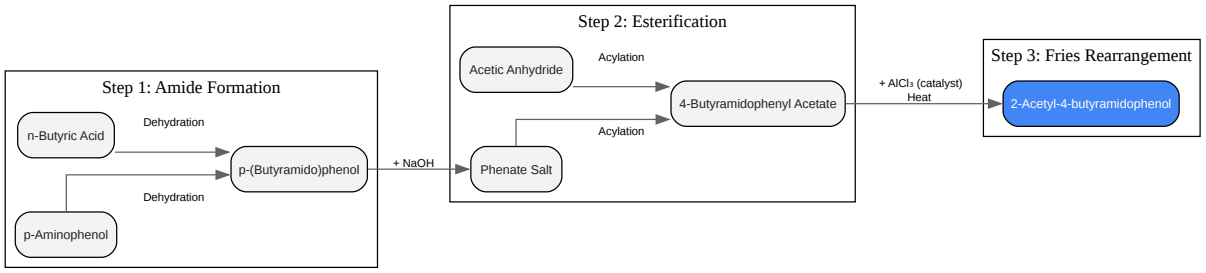
rooted in the need to first protect the more reactive amino group before performing the electrophilic substitution on the aromatic ring.



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Caption: A simplified workflow for the synthesis of **2-Acetyl-4-butyramidophenol**.

3.2 Detailed Synthesis Protocol: A "One-Pot" Approach

The following protocol is adapted from methodologies described in patent literature, emphasizing efficiency and the use of less hazardous reagents.[3] This self-validating system ensures that the completion of each step sets up the appropriate conditions for the next, minimizing isolation steps.

Step 1: Amide and Ester Formation (One-Pot)

- Reactants: Charge a reaction vessel with p-aminophenol and n-butyric acid.
- Dehydration: Add a water-carrying agent (e.g., toluene) and heat the mixture to reflux, continuously removing the water formed during the amidation reaction via a Dean-Stark apparatus. The removal of water drives the equilibrium towards the product, p-(butyramido)phenol.

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- Solvent Removal: Once the reaction is complete (monitored by TLC or loss of starting material), distill off the water-carrying agent.
- Phenate Formation: Cool the reactant mixture and add water as a dispersant. Add a liquid caustic soda (NaOH) solution to deprotonate the phenolic hydroxyl group, forming the corresponding sodium phenate. This step is crucial as it activates the ring for the subsequent esterification and prevents O-acylation from competing with the desired Fries rearrangement later.
- Esterification: Slowly add acetic anhydride dropwise to the stirred solution. The phenate attacks the anhydride, forming the ester, 4-butyramidophenyl acetate.
- Isolation: The product can be isolated by recrystallization.

Step 2: Solvent-Free Fries Rearrangement

- Reactants: In a dry reaction vessel, mix the 4-butyramidophenyl acetate product from Step 1 with anhydrous aluminum trichloride ($AlCl_3$). $AlCl_3$ is a Lewis acid that coordinates to the carbonyl oxygen of the ester, facilitating the intramolecular electrophilic aromatic substitution.
- Reaction: Heat the solid-phase mixture. The acetyl group will migrate from the phenolic oxygen to the ortho position on the aromatic ring. This solvent-free approach is advantageous as it reduces waste and avoids the use of toxic solvents like tetrachloroethane.[3]
- Hydrolysis: After the reaction is complete, carefully add water to hydrolyze the aluminum complex and quench the reaction.
- Purification: The crude product is filtered and then purified by recrystallization to yield **2-Acetyl-4-butyramidophenol**.

The Role of **2-Acetyl-4-butyramidophenol** in Metabolism

2-Acetyl-4-butyramidophenol is not just a synthetic precursor; it is also a product of the extensive metabolism of its parent drug, acebutolol.[5][14]

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4.1 Acebutolol Metabolism Overview

Acebutolol is well-absorbed from the GI tract and undergoes significant first-pass metabolism in the liver.[15][16] This biotransformation leads to the formation of several metabolites, the most prominent of which is diacetolol.

4.2 Formation Pathways

The metabolic fate of acebutolol is complex. The primary active metabolite is diacetolol, an N-acetyl derivative that is equipotent to acebutolol itself.[16] The formation of **2-Acetyl-4-butyramidophenol** is considered part of the broader metabolic cascade. Studies have identified it as a metabolite in human urine, suggesting it is a downstream product in the elimination pathway.[5][6]

A proposed metabolic pathway involves several key enzymatic steps.[17]

- Hydrolysis: The ester linkage in acebutolol can be hydrolyzed by carboxylesterase 2 (CES2).
- Acetylation: The resulting primary amine can then be acetylated by N-acetyltransferase 2 (NAT2) to form diacetolol.
- Oxidation: The hydrolytic metabolite, acetolol, can be further oxidized by cytochrome P450 enzymes, specifically CYP2C19.[17]

The formation of various metabolites, including aniline analogs, has been confirmed in rat models and human urine.[5]

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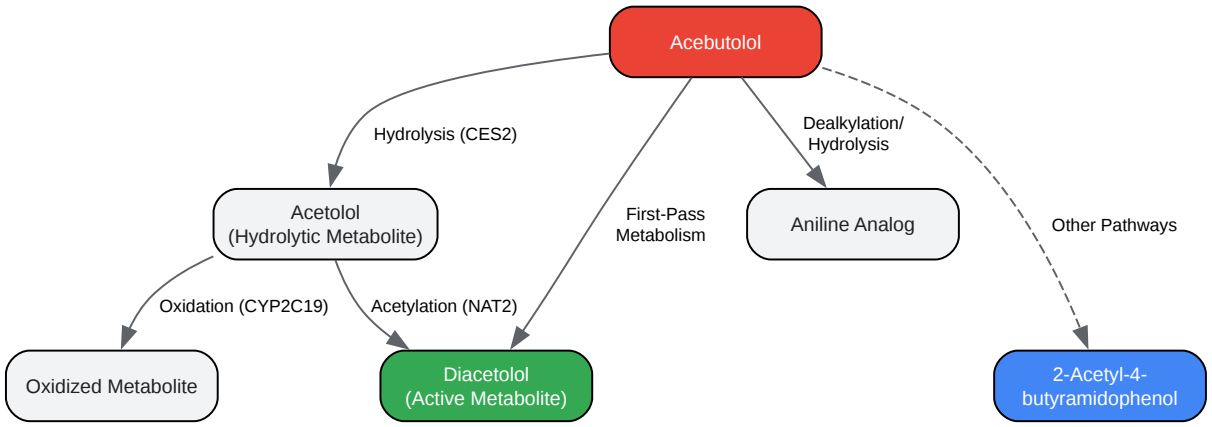

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